

Application Note: High-Performance Synthesis with (S)- -Phenylalanine HCl

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Compound of Interest

Compound Name: (S)-3-Amino-2-phenylpropanoic acid hydrochloride

CAS No.: 1392219-09-8

Cat. No.: B2694423

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Executive Summary & Structural Context[1][2]

(S)-

-Phenylalanine hydrochloride (CAS: 83649-47-2) is a critical chiral building block in modern medicinal chemistry. Formally defined as (S)-3-amino-3-phenylpropanoic acid, it belongs to the class of

-amino acids.[1] Unlike its

-amino acid counterpart (L-Phenylalanine), the amino group is positioned at the

-carbon, directly attached to the phenyl ring.

Key Value Propositions:

- **Proteolytic Stability:** The incorporation of

-amino acids into peptide backbones creates "peptidomimetics" that are resistant to degradation by endogenous proteases (pepsin, trypsin), significantly extending plasma half-

life.

- **Foldamer Formation:**

- Peptides adopt stable, predictable secondary structures (e.g., 14-helices) distinct from -peptides, enabling novel protein-protein interaction (PPI) inhibitors.

- **Chiral Scaffolding:** It serves as a direct precursor for chiral

- lactams and pharmacophores found in antidiabetic (e.g., DPP-4 inhibitors) and neuroprotective agents.

Material Characterization & Handling

Before initiating synthesis, verify the material specifications to ensure enantiomeric integrity.

Parameter	Specification	Notes
IUPAC Name	(S)-3-amino-3-phenylpropanoic acid HCl	Often referred to as (S)- -Phe or -Phg
CAS (HCl Salt)	83649-47-2	The stable solid form supplied
CAS (Free Acid)	40856-44-8	Generated in situ upon neutralization
MW	201.65 g/mol	Free acid MW: 165.19 g/mol
Solubility	Water, Methanol, DMSO	Poor solubility in DCM/THF until protected
Hygroscopicity	Moderate	Store in desiccator at +4°C

Critical Handling Note: The HCl salt is acidic. Direct use in coupling reactions requires the addition of exactly 1 equivalent of base (e.g., DIEA) to liberate the free amine, or the coupling will fail.

Protocol A: Fmoc-Protection for SPPS

Most researchers utilize (S)-

-Phenylalanine in Solid-Phase Peptide Synthesis (SPPS). As the raw material is the HCl salt, it must first be converted to the Fmoc-protected derivative (Fmoc-(S)-

-Phe-OH) to prevent polymerization.

Reagents

- (S)-
-Phenylalanine HCl (10 mmol)
- Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide) (10.5 mmol)
- Sodium Carbonate (
) or Sodium Bicarbonate
- Acetone/Water (1:1 v/v)
- HCl (1N) for acidification

Step-by-Step Methodology

- Dissolution: Dissolve 2.02 g (10 mmol) of (S)-
-Phe HCl in 25 mL of water.
- Neutralization: Add 2.12 g (20 mmol) of
 . Why: The first eq. neutralizes the HCl salt; the second eq. maintains the alkaline pH (~9.0) required for the Fmoc-OSu reaction.
- Addition: Dissolve 3.54 g (10.5 mmol) of Fmoc-OSu in 25 mL of acetone. Add this dropwise to the aqueous amino acid solution over 30 minutes.
- Reaction: Stir vigorously at room temperature for 4–6 hours. Monitor by TLC (System: CHCl₃/MeOH/AcOH 90:8:2).

- Work-up:
 - Evaporate acetone under reduced pressure (rotary evaporator).
 - Wash the remaining aqueous layer with Diethyl Ether (mL) to remove unreacted Fmoc-OSu.
 - Acidification: Cool the aqueous phase to 0°C and slowly add 1N HCl until pH reaches 1–2. The product will precipitate as a white solid.
- Isolation: Filter the precipitate, wash with cold water, and dry in a vacuum desiccator over .

Yield Expectation: >85%. QC Check: Verify purity via HPLC. No racemization is expected under these mild conditions.

Protocol B: Solid-Phase Peptide Synthesis (SPPS) Incorporation

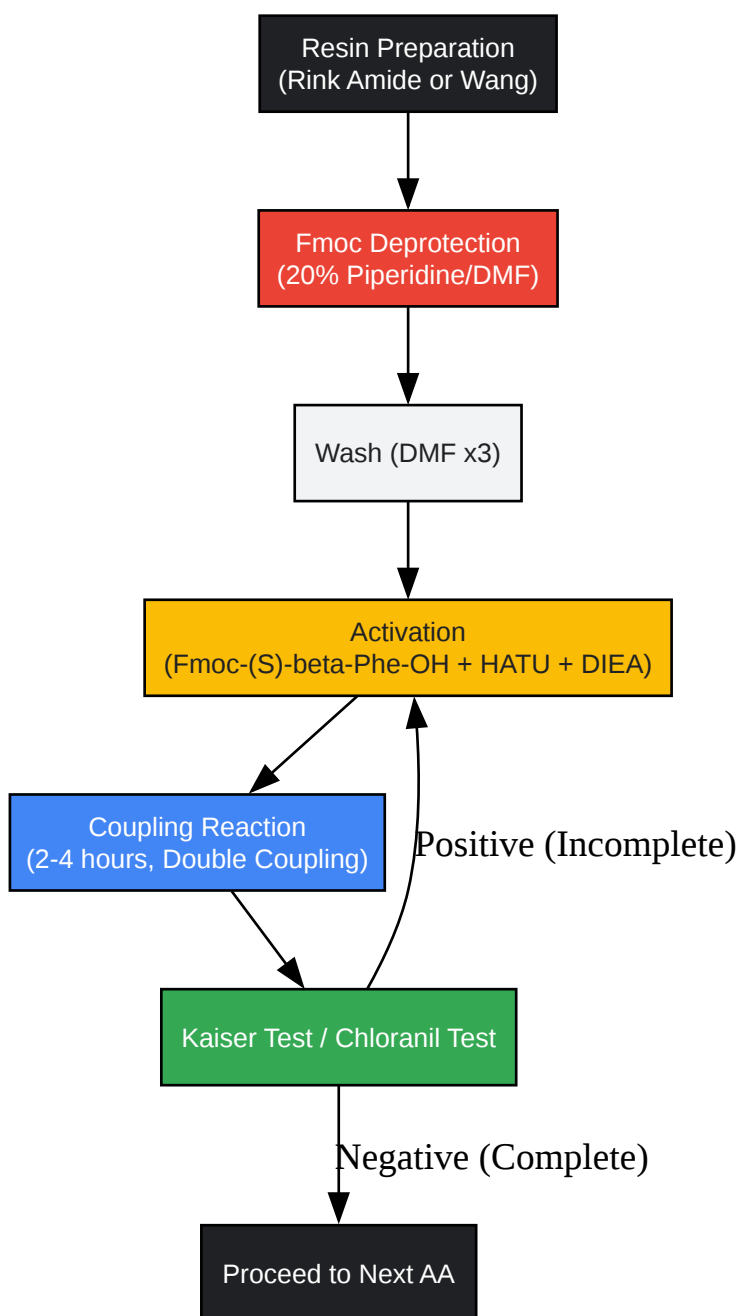
Incorporating

-amino acids requires modified coupling conditions due to the reduced reactivity of the

-amino group (steric hindrance from the

-phenyl ring) and the altered pKa.

Workflow Visualization



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Figure 1: SPPS Cycle optimized for

-amino acid incorporation. Note the extended coupling times.

Protocol Details

- Resin Swelling: Swell resin (e.g., Rink Amide, 0.6 mmol/g) in DMF for 30 min.

- Deprotection: Remove Fmoc from the previous amino acid using 20% piperidine in DMF (min). Wash thoroughly.
- Activation (The Critical Step):
 - Reagent Choice: Use HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or HOAt/DIC.
 - Why:
 - amino acids are sterically hindered. Standard HBTU/HOBt often leads to deletion sequences. HATU provides faster kinetics.
 - Ratio: 3 eq. Fmoc-(S)-
 - Phe-OH : 2.9 eq. HATU : 6 eq. DIEA.
- Coupling: Add the activated mixture to the resin. Shake for 2 to 4 hours (standard -AA is 45 min).
 - Recommendation: Perform a "Double Coupling" (repeat step 3-4) to ensure 100% yield.
- Monitoring: Use the Chloranil Test (for secondary amines) or Kaiser Test (primary amines). Note that deprotected
 - amines are primary amines, so Kaiser works, but the reaction color may develop slower.

Protocol C: Synthesis of Chiral -Lactams

(S)-

-Phenylalanine is a direct precursor to chiral 4-phenyl-2-azetidinone (-lactam) scaffolds via intramolecular cyclization.

Mechanism & Reagents[8]

- Substrate: (S)-

-Phenylalanine (Free Acid)

- Reagent: Mukaiyama's Reagent (2-chloro-1-methylpyridinium iodide) or DCC/DMAP.
- Solvent: Acetonitrile (MeCN) or DCM (highly dilute).

Step-by-Step Methodology

- Preparation: Suspend (S)-
-Phe (free acid, 1 mmol) in dry MeCN (100 mL). High dilution (0.01 M) is critical to favor intramolecular cyclization over intermolecular polymerization.
- Activation: Add Triphenylphosphine (
, 1.2 eq) and Dipyridyl disulfide (1.2 eq) (Ohno's protocol) OR use DCC (1.1 eq).
- Reflux: Heat the solution to reflux under Argon for 6–12 hours.
- Purification: Evaporate solvent and purify via flash column chromatography (Ethyl Acetate/Hexane).
- Result: (S)-4-phenylazetidin-2-one.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Incomplete Coupling (SPPS)	Steric hindrance of the -phenyl ring.	Switch to HATU/HOAt. Use microwave-assisted coupling (50°C, 10 min). Perform double coupling.
Racemization	Over-activation or excessive base.	-AAs are generally resistant to oxazolone-mediated racemization compared to -AAs. However, avoid strong bases for prolonged periods. Use collidine instead of DIEA if racemization is observed.
Solubility Issues	HCl salt insolubility in organic solvents.	Ensure the HCl salt is converted to Fmoc-protected form or free ester before using in non-polar solvents. In SPPS, use NMP instead of DMF if aggregation occurs.
Hygroscopic Clumping	Improper storage.	Dry the HCl salt in a vacuum oven at 40°C over before weighing.

References

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Sources

- 1. CAS 40856-44-8: (-)-3-Amino-3-phenylpropanoic acid [cymitquimica.com]
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